

# Comprehensive Disposal Guide: 4-Hydroxy-5-(methylsulfonyl)valeric acid[1]

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## Compound of Interest

Compound Name: 4-Hydroxy-5-(methylsulfonyl)valeric acid

CAS No.: 15396-28-8

Cat. No.: B14708025

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## Chemical Profile & Hazard Identification

Before initiating any disposal procedure, the chemical properties must be understood to select the correct waste stream.[1]

Property	Data	Relevance to Disposal
Chemical Name	4-Hydroxy-5-(methylsulfonyl)valeric acid	Official shipping/manifest name.
CAS Number	15396-28-8	Unique identifier for waste profiling.[1]
Formula	C <sub>6</sub> H <sub>12</sub> O <sub>5</sub> S	Contains Sulfur; requires specific incineration scrubbing.[1]
Functional Groups	Carboxylic Acid (-COOH)Sulfone (-SO <sub>2</sub> CH <sub>3</sub> )Hydroxyl (-OH)	Acidic/Corrosive.[1] Sulfone group releases SO <sub>x</sub> upon combustion.[1]
Solubility	High (Water/Polar Solvents)	High mobility in water; do not dispose of in sanitary sewer without treatment.[1]
RCRA Status	Likely D002 (Corrosive) if pH ≤ 2	Requires neutralization or segregation as Corrosive Acid.[1]

## Core Safety Directives

- **Corrosivity:** As a valeric acid derivative, treat the pure substance and concentrated solutions as Corrosive (Category 1B).[1] It can cause irreversible eye damage and skin burns.[1]
- **Combustion Products:** Burning releases Sulfur Oxides (SO<sub>x</sub>).[1] Waste must be directed to an incinerator equipped with alkaline scrubbers.[1]
- **Incompatibility:** Segregate from Strong Oxidizers (e.g., Nitric Acid, Peroxides) and Strong Bases (exothermic reaction).[1]

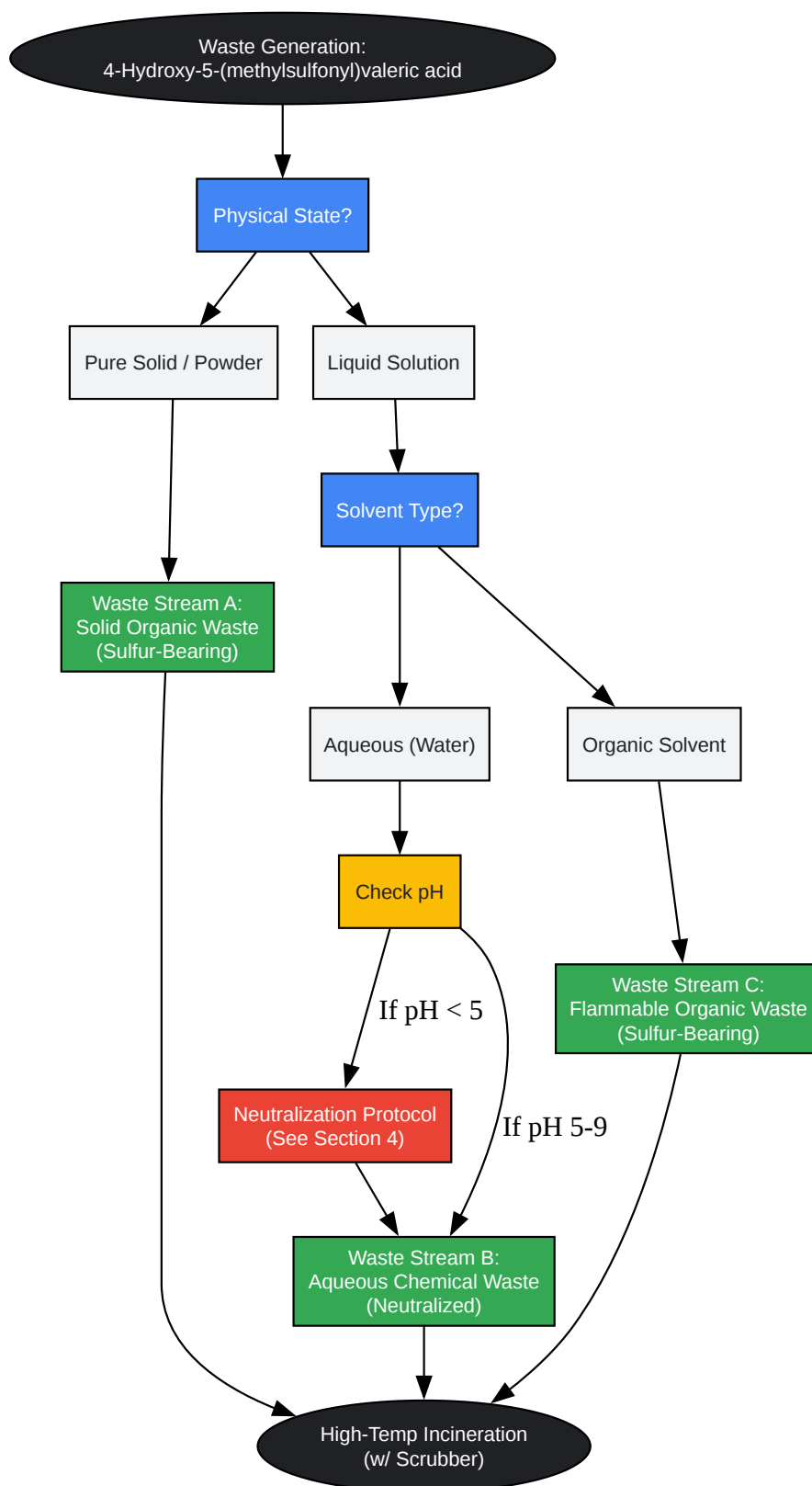
## Personal Protective Equipment (PPE) Matrix

Standard lab coats are insufficient for handling corrosive organic acids during disposal.[1]

Protection Zone	Required Equipment	Technical Rationale
Respiratory	Fume Hood (Face Velocity > 100 fpm)	Prevents inhalation of acidic mists or dusts.[1]
Hand Protection	Double Gloving: Inner: Nitrile (4 mil) Outer: Neoprene or Butyl Rubber (if handling bulk)	Nitrile provides splash protection; Neoprene offers superior resistance to organic acids.[1]
Eye/Face	Chemical Splash Goggles + Face Shield	Essential for pouring or neutralizing operations to prevent splash-back injury.[1]
Body	Chemical-Resistant Apron	Protects torso from spills during waste transfer.[1]

## Disposal Decision Framework

Do not guess. Follow this logic flow to determine the correct disposal path.



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Figure 1: Decision logic for segregating **4-Hydroxy-5-(methylsulfonyl)valeric acid** waste streams.

## Detailed Operational Protocols

### Protocol A: Solid Waste (Pure Substance)

Applicability: Expired stock, contaminated solids, or spill cleanup residues.<sup>[1]</sup>

- Container Selection: Use a High-Density Polyethylene (HDPE) wide-mouth jar.<sup>[1]</sup> Glass is acceptable but poses a breakage risk.<sup>[1]</sup>
- Labeling: Affix a hazardous waste label.
  - Primary Constituent:<sup>[1][2][3][4]</sup> **4-Hydroxy-5-(methylsulfonyl)valeric acid**.<sup>[1][5][6][7]</sup>
  - Hazard Checkboxes: Corrosive, Toxic.<sup>[1][8][9]</sup>
  - Note: Clearly mark "CONTAINS SULFUR" to alert the incineration facility.<sup>[1]</sup>
- Storage: Store in a secondary containment bin until pickup.

### Protocol B: Aqueous Solution Neutralization

Applicability: Cleaning rinsates or aqueous reaction mixtures.<sup>[1]</sup> Warning: Neutralization generates heat and gas (CO<sub>2</sub>).<sup>[1]</sup> Perform in a fume hood.

- Preparation: Place the waste container in a cooling bath (ice/water) if the volume > 500 mL.<sup>[1]</sup>
- Base Selection: Use Sodium Bicarbonate (NaHCO<sub>3</sub>) or Sodium Carbonate (Na<sub>2</sub>CO<sub>3</sub>).<sup>[1]</sup>
  - Why? These are weaker bases than NaOH, preventing violent pH overshoot and excessive heat generation.<sup>[1]</sup>
- Addition:
  - Add solid bicarbonate slowly (spatula-tip amounts) to the stirring acid solution.

- Expect foaming (CO<sub>2</sub> release).[1] Wait for foaming to subside before adding more.[1]
- Verification: Test with pH strips or a meter. Aim for pH 6.0 – 9.0.
- Disposal: Once neutralized, transfer to the "Aqueous Chemical Waste" drum.
  - Note: Do NOT pour down the drain unless your facility has a specific permit allowing organic sulfones in the sanitary sewer.[1] Most R&D sites prohibit this due to COD (Chemical Oxygen Demand) limits.[1]

## Protocol C: Spill Response (Emergency Disposal)

Scenario: Benchtop spill of < 100 mL/g.

- Isolate: Alert nearby personnel and cordon off the area.
- PPE Up: Don goggles, face shield, and double nitrile gloves.[1]
- Neutralize: Cover the spill with Sodium Bicarbonate powder or a commercial acid spill kit (e.g., Neutrasorb®).[1]
  - Wait until gas evolution ceases.[1]
- Absorb: Use vermiculite, dry sand, or spill pads to absorb the liquid.[1]
- Collect: Scoop material into a plastic waste bag or pail. Label as "Solid Chemical Waste (Acid Contaminated)".[1]
- Clean: Wipe the surface with water and soap; dispose of wipes as chemical waste.[1]

## Regulatory & Compliance Codes

Ensure your waste manifest includes the following classifications where applicable.

- US EPA (RCRA):
  - D002: Corrosivity (if pH ≤ 2).[1]

- Not Listed: It is not a P-listed or U-listed waste by specific CAS name, but "Characteristic" rules apply.
- European Waste Catalogue (EWC):
  - 07 05 01:\* Aqueous washing liquids and mother liquors.[1]
  - 07 05 04:\* Other organic solvents, washing liquids, and mother liquors.[1]
- DOT (Department of Transportation):[1]
  - Proper Shipping Name: Corrosive liquid, acidic, organic, n.o.s. (**4-Hydroxy-5-(methylsulfonyl)valeric acid**).[1]
  - Hazard Class: 8.
  - Packing Group: III (Minor danger) or II (Medium danger) depending on concentration.[1]

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